An In-Depth Technical Guide to the Physicochemical Properties of 4-Vinylcyclohexene Dioxide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Vinyl cyclohexene dioxide*
CAS No.:	*25086-25-3*
Cat. No.:	*B607364*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Vinylcyclohexene dioxide (VCD), a bifunctional epoxide, is a significant compound in both industrial and research settings. It is primarily utilized as a reactive diluent for epoxy resins and as a crosslinking agent to enhance the thermal and mechanical properties of polymers.[1][2] For researchers, particularly in toxicology and drug development, VCD serves as a critical tool to study the mechanisms of ovarian toxicity and follicular atresia, as it selectively destroys small preantral follicles in the ovaries.[3] This guide provides a comprehensive overview of the physicochemical properties of VCD, its synthesis, reactivity, and toxicological profile, along with detailed analytical methodologies.

Chemical Structure and Identification

VCD is a colorless to pale yellow liquid with a faint olefinic odor.[4][5] It is characterized by a cyclohexane ring with two epoxide groups, one on the ring and one on the vinyl side chain.

© 2026 BenchChem. All rights reserved.

Caption: Chemical structure of 4-Vinylcyclohexene Dioxide.

Nomenclature and Identifiers:

- IUPAC Name: 3-Oxiranyl-7-oxabicyclo[4.1.0]heptane[2]
- Synonyms: 1,2-Epoxy-4-(epoxyethyl)cyclohexane, 4-Vinylcyclohexene diepoxide[2]
- CAS Number: 106-87-6[2]
- Molecular Formula: $C_8H_{12}O_2$[4]
- Molecular Weight: 140.18 g/mol [4]

Physicochemical Properties

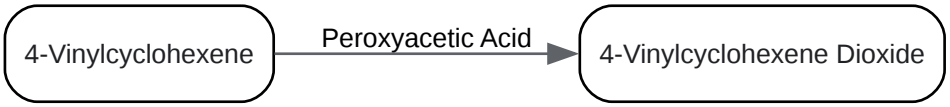
A summary of the key physicochemical properties of VCD is presented in the table below.

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[4]
Odor	Faint olefinic	[5]
Boiling Point	227 °C at 760 mmHg	[2]
Melting Point	-109 °C	[1]
Density	1.094 g/mL at 25 °C	[4]
Solubility in water	50 to 100 mg/mL at 22 °C	[1]
Vapor Pressure	0.119 mmHg at 25 °C	[1]
Flash Point	86.4 °C	[1]
Refractive Index (n20/D)	1.477	[4]
Viscosity	7.77 cP at 20 °C	[1]

Synthesis of 4-Vinylcyclohexene Dioxide

© 2026 BenchChem. All rights reserved.

The industrial synthesis of VCD is typically achieved through the epoxidation of 4-vinylcyclohexene. This reaction is commonly carried out using a peroxy acid, such as peroxyacetic acid or peroxybenzoic acid, as the oxidizing agent.[2][6] The process involves the electrophilic addition of an oxygen atom across the double bonds of the vinyl group and the cyclohexene ring.



Click to download full resolution via product page

Caption: Synthesis of 4-Vinylcyclohexene Dioxide.

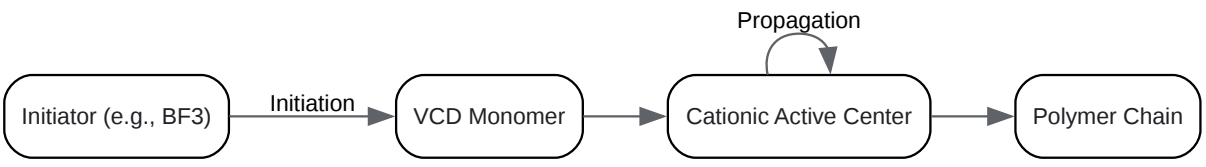
Chemical Reactivity and Polymerization

The reactivity of VCD is dominated by the two epoxide rings, which are susceptible to ring-opening reactions with a variety of nucleophiles and electrophiles.

Ring-Opening Reactions: The strained three-membered ether rings of the epoxides are readily opened by nucleophiles such as amines, alcohols, and water, as well as by acids.[1] These reactions are the basis for its use as a crosslinking agent in epoxy resins. The reaction with amines, for instance, leads to the formation of β-hydroxy amines, which can further react to form a crosslinked polymer network.

Polymerization: VCD can undergo both cationic and anionic polymerization through its epoxide functionalities.

- Cationic Polymerization: Initiated by Lewis acids (e.g., BF_3) or protic acids, the polymerization proceeds via a chain-growth mechanism where the cationic active center attacks the oxygen atom of the epoxide ring of another monomer.[6]

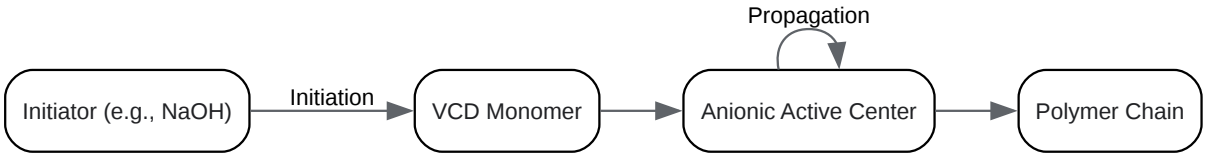


© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Cationic Polymerization of VCD.

- Anionic Polymerization: Strong bases like alkali metal hydroxides or alkoxides can initiate the anionic polymerization of VCD.[6] The anionic initiator attacks one of the carbon atoms of the epoxide ring, leading to ring-opening and the formation of a propagating alkoxide anion.



Click to download full resolution via product page

Caption: Anionic Polymerization of VCD.

The resulting polymers are typically crosslinked thermosets with high thermal stability and good mechanical properties, making them suitable for applications in coatings, adhesives, and composite materials.[7]

Toxicological Profile

VCD is a known toxicant, with its primary target being the ovaries.[3] It is classified as "possibly carcinogenic to humans (Group 2B)" by the International Agency for Research on Cancer (IARC).[4]

Metabolism: The toxicity of VCD is linked to its metabolism. In vivo, VCD is metabolized by cytochrome P450 enzymes to its monoepoxide and then to the diepoxide metabolite, which is the ultimate ovotoxicant.[8] This diepoxide can then be detoxified by epoxide hydrolase to form a tetrol.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Metabolic Pathway of 4-Vinylcyclohexene.

Ovarian Toxicity: The diepoxide metabolite of VCD induces apoptosis in the granulosa cells of small preantral follicles, leading to follicular atresia and premature ovarian failure in animal models.[3] This selective toxicity makes VCD a valuable chemical tool for studying the mechanisms of ovarian aging and dysfunction.

Carcinogenicity and Other Health Effects: VCD is a suspected human carcinogen and has been shown to cause skin tumors in animal studies.[9] It is also classified as a reproductive toxicant, potentially damaging fertility or the unborn child.[9] It is toxic if swallowed, in contact with skin, or if inhaled.[1]

Spectroscopic Data

Detailed spectroscopic data for VCD has been reported in various sources.

- ^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy: The NMR spectra of VCD have been reported and are consistent with its chemical structure.[10] Specific chemical shift data can be found in specialized databases and literature.
- Infrared (IR) Spectroscopy: The IR spectrum of VCD shows characteristic absorption bands for the C-H stretching of the cyclohexane ring and the vinyl group, as well as the characteristic C-O-C stretching of the epoxide rings.[1] An example of the IR spectrum can be found on the NIST Chemistry WebBook.[7]
- Mass Spectrometry (MS): The mass spectrum of VCD shows a molecular ion peak corresponding to its molecular weight, along with a fragmentation pattern characteristic of the loss of fragments from the parent molecule.[11]

Analytical Methodology: Gas Chromatography

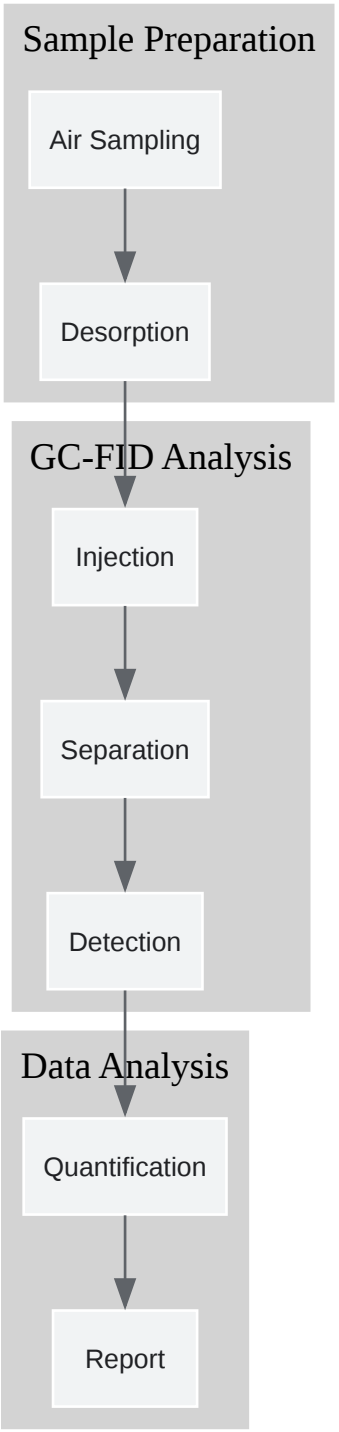
A common method for the analysis of VCD in air samples is Gas Chromatography with a Flame Ionization Detector (GC-FID). The following is a generalized protocol based on the OSHA PV2083 method.[12]

Experimental Protocol: GC-FID Analysis of VCD

© 2026 BenchChem. All rights reserved.

- Sample Collection:
  - Draw a known volume of air through a solid sorbent tube (e.g., XAD-2) at a calibrated flow rate.
- Sample Preparation:
  - Transfer the sorbent from the tube to a vial.
  - Desorb the VCD from the sorbent using a suitable solvent (e.g., carbon disulfide) containing an internal standard.
  - Agitate the vial to ensure complete desorption.
- GC-FID Analysis:
  - Instrument: Gas chromatograph equipped with a flame ionization detector.
  - Column: A capillary column suitable for the separation of volatile organic compounds.
  - Carrier Gas: High-purity nitrogen or helium.
  - Injector and Detector Temperatures: Set to appropriate temperatures to ensure volatilization of the sample and prevent condensation.
  - Oven Temperature Program: A programmed temperature ramp to achieve separation of VCD from other components in the sample.
  - Injection: Inject an aliquot of the desorbed sample into the GC.
- Quantification:
  - Identify the VCD peak based on its retention time compared to a standard.
  - Quantify the concentration of VCD using a calibration curve prepared from standards of known concentrations.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for GC-FID Analysis of VCD.

Conclusion

© 2026 BenchChem. All rights reserved.

4-Vinylcyclohexene dioxide is a versatile chemical with important industrial applications and significant utility as a research tool in toxicology. A thorough understanding of its physicochemical properties, reactivity, and toxicological profile is essential for its safe handling and effective use. This guide has provided a detailed overview of these aspects, intended to be a valuable resource for researchers, scientists, and drug development professionals.

References

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-Vinylcyclohexene dioxide(106-87-6) IR Spectrum [chemicalbook.com]
- 2. Vinylcyclohexene dioxide - Wikipedia [en.wikipedia.org]
- 3. rsc.org [rsc.org]
- 4. Polymerization of 4-vinyl-1-cyclohexene [open.metu.edu.tr]
- 5. researchgate.net [researchgate.net]
- 6. pslc.ws [pslc.ws]
- 7. Vinyl cyclohexene dioxide [webbook.nist.gov]
- 8. Isomerization of 4-vinylcyclohexene radical cation. A tandem mass spectrometry study (Journal Article) | OSTI.GOV [osti.gov]
- 9. US2555500A - Copolymers of 4-vinylcyclohexene dioxide - Google Patents [patents.google.com]
- 10. 4-Vinylcyclohexene Diepoxide - Some Industrial Chemicals - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. chemie.uni-bayreuth.de [chemie.uni-bayreuth.de]
- 12. PPT - Cationic Vinyl Polymerization Initiation Mechanism PowerPoint Presentation - ID:9138746 [slideserve.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physicochemical Properties of 4-Vinylcyclohexene Dioxide]. BenchChem, [2026]. [Online PDF]. Available at:

© 2026 BenchChem. All rights reserved.

[https://www.benchchem.com/product/b607364/docs#an-in-depth-technical-guide-to-the-physicochemical-properties-of-4-vinylcyclohexene-dioxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.